

A Comprehensive Technical Guide to 2,3-Dimethyl-1H-indole-7-carbaldehyde

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Compound of Interest

Compound Name:	2,3-Dimethyl-1H-indole-7-carbaldehyde
CAS No.:	103987-28-6
Cat. No.:	B1437141

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CAS Number: 103987-28-6

Abstract

This technical guide provides an in-depth overview of **2,3-Dimethyl-1H-indole-7-carbaldehyde**, a key heterocyclic building block in contemporary organic synthesis and medicinal chemistry. The guide covers its fundamental physicochemical properties, detailed synthetic protocols with a focus on the Vilsmeier-Haack reaction, comprehensive spectroscopic characterization, reactivity, and its burgeoning applications in drug discovery and materials science. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals, offering both theoretical insights and practical methodologies for the effective utilization of this versatile indole derivative.

Introduction: The Significance of the Indole Scaffold

The indole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a broad spectrum of biological activities.^[1] Its unique electronic properties and the ability to participate in various chemical transformations

make it an attractive starting point for the design of novel therapeutic agents.[2] **2,3-Dimethyl-1H-indole-7-carbaldehyde**, a derivative of this important heterocyclic system, has emerged as a valuable intermediate for the synthesis of more complex molecules with potential applications in areas such as oncology and anti-inflammatory research.[3] The presence of the aldehyde functional group at the 7-position of the indole ring provides a reactive handle for a wide array of chemical modifications, allowing for the construction of diverse molecular architectures.[3]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,3-Dimethyl-1H-indole-7-carbaldehyde** is essential for its effective handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	103987-28-6	[4]
Molecular Formula	C ₁₁ H ₁₁ NO	[4]
Molecular Weight	173.21 g/mol	[4]
Appearance	Yellow solid	[4]
Storage	Store at 0-8°C	[4]

Synthesis and Mechanistic Insights

The primary route for the synthesis of **2,3-Dimethyl-1H-indole-7-carbaldehyde** involves the electrophilic formylation of 2,3-dimethylindole. The Vilsmeier-Haack reaction is the most commonly employed and effective method for this transformation.[5]

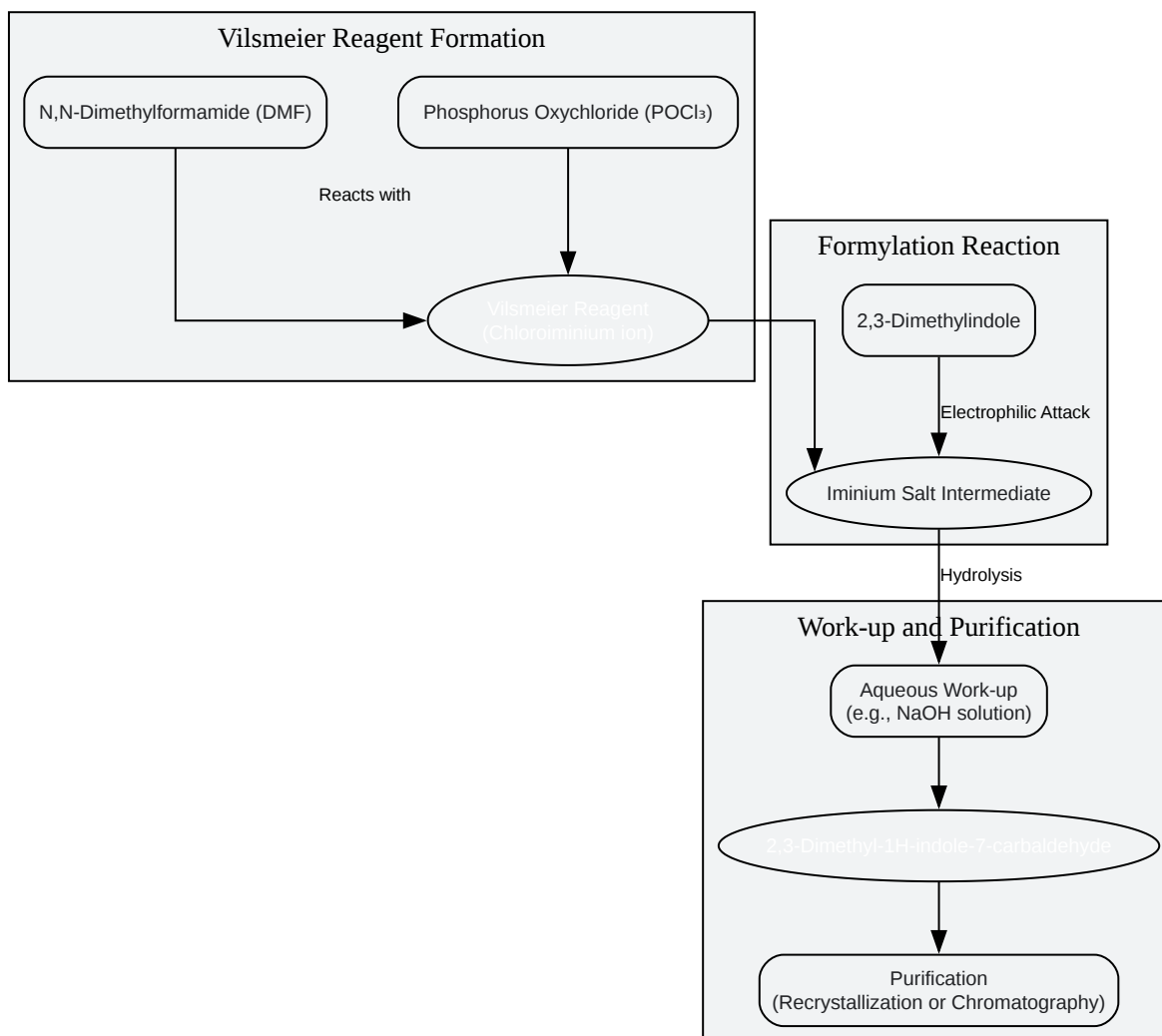
The Vilsmeier-Haack Reaction: A Powerful Tool for Indole Formylation

The Vilsmeier-Haack reaction utilizes a Vilsmeier reagent, typically formed from the reaction of a substituted amide like N,N-dimethylformamide (DMF) with phosphorus oxychloride (POCl₃), to introduce a formyl group onto an electron-rich aromatic ring.[5] In the case of indoles, the reaction generally proceeds with high regioselectivity, favoring substitution at the electron-rich

C3 position. However, when the C3 position is blocked, as in 2,3-dimethylindole, the reaction can be directed to other positions on the indole nucleus.

Proposed Synthetic Workflow

The following workflow outlines a representative procedure for the synthesis of **2,3-Dimethyl-1H-indole-7-carbaldehyde**, adapted from established protocols for the formylation of substituted indoles.^[6]



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Caption: Synthetic workflow for **2,3-Dimethyl-1H-indole-7-carbaldehyde**.

Detailed Experimental Protocol (Representative)

Materials:

- 2,3-Dimethylindole
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride (POCl_3)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- Vilsmeier Reagent Preparation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous DMF. Cool the flask to 0°C in an ice bath. Slowly add phosphorus oxychloride dropwise to the stirred DMF, maintaining the temperature below 5°C . After the addition is complete, allow the mixture to stir at room temperature for 30-60 minutes to ensure the complete formation of the Vilsmeier reagent.
- Formylation: Dissolve 2,3-dimethylindole in anhydrous DCM and add it to the dropping funnel. Add the solution of 2,3-dimethylindole dropwise to the prepared Vilsmeier reagent at 0°C . After the addition, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature and carefully pour it into a beaker containing crushed ice. Neutralize the acidic solution by the slow addition of a saturated aqueous sodium bicarbonate solution until the pH is approximately 7-8.

- **Extraction and Purification:** Extract the aqueous mixture with DCM (3 x volumes). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter the solution and concentrate the solvent under reduced pressure to obtain the crude product. Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield **2,3-Dimethyl-1H-indole-7-carbaldehyde** as a yellow solid.

Spectroscopic Characterization

The structural elucidation of **2,3-Dimethyl-1H-indole-7-carbaldehyde** is accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the precise structure of organic molecules.

¹H NMR (Proton NMR): The ¹H NMR spectrum of **2,3-Dimethyl-1H-indole-7-carbaldehyde** is expected to show distinct signals for the aromatic protons, the aldehyde proton, the N-H proton, and the two methyl groups. Based on data for similar indole derivatives, the following assignments can be predicted:[7]

- **Aldehyde Proton (CHO):** A singlet in the downfield region, typically around δ 9.5-10.5 ppm.
- **Aromatic Protons (H4, H5, H6):** Doublets and triplets in the aromatic region (δ 7.0-8.0 ppm), with coupling constants characteristic of ortho and meta coupling.
- **N-H Proton:** A broad singlet, the chemical shift of which can vary depending on the solvent and concentration.
- **Methyl Protons (2-CH₃ and 3-CH₃):** Two distinct singlets in the upfield region, likely between δ 2.0-2.5 ppm.

¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum will provide information on the carbon framework of the molecule. Predicted chemical shifts based on data for 2,3-dimethylindole and other substituted indoles are as follows:[7]

- Aldehyde Carbonyl (CHO): A signal in the highly deshielded region, typically around δ 180-190 ppm.
- Aromatic and Heterocyclic Carbons: A series of signals in the aromatic region (δ 110-140 ppm). The specific shifts will be influenced by the substitution pattern.
- Methyl Carbons (2-CH₃ and 3-CH₃): Two signals in the upfield aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2,3-Dimethyl-1H-indole-7-carbaldehyde** is expected to exhibit the following characteristic absorption bands:[8]

- N-H Stretch: A sharp to moderately broad peak around 3300-3500 cm⁻¹.
- C-H Stretch (Aromatic and Aliphatic): Peaks in the region of 2850-3100 cm⁻¹.
- C=O Stretch (Aldehyde): A strong, sharp absorption band around 1660-1700 cm⁻¹.
- C=C Stretch (Aromatic): Several peaks in the 1450-1600 cm⁻¹ region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2,3-Dimethyl-1H-indole-7-carbaldehyde**, the mass spectrum would show a molecular ion peak (M⁺) at $m/z = 173$, corresponding to its molecular weight.[4]

Reactivity and Synthetic Applications

The aldehyde group at the 7-position of **2,3-Dimethyl-1H-indole-7-carbaldehyde** is the primary site of its reactivity, enabling a wide range of synthetic transformations.

Reactions of the Aldehyde Group

- Oxidation: The aldehyde can be readily oxidized to the corresponding carboxylic acid, 2,3-dimethyl-1H-indole-7-carboxylic acid, using standard oxidizing agents.

- **Reduction:** Reduction of the aldehyde group can afford the corresponding alcohol, (2,3-dimethyl-1H-indol-7-yl)methanol.
- **Condensation Reactions:** The aldehyde can undergo condensation reactions with various nucleophiles, such as amines, hydrazines, and active methylene compounds, to form imines, hydrazones, and α,β -unsaturated systems, respectively. These reactions are fundamental in building molecular complexity.[9]
- **Wittig and Related Reactions:** The aldehyde can be converted to alkenes through reactions like the Wittig olefination.

Role in the Synthesis of Bioactive Molecules

The versatile reactivity of **2,3-Dimethyl-1H-indole-7-carbaldehyde** makes it a valuable precursor for the synthesis of a variety of biologically active compounds. The indole scaffold itself is a key component in many pharmaceuticals, and modifications at the 7-position can significantly influence the pharmacological profile of the resulting molecules.[1]

Applications in Drug Discovery and Materials Science

Derivatives of **2,3-Dimethyl-1H-indole-7-carbaldehyde** have shown promise in several areas of research and development.

- **Pharmaceuticals and Agrochemicals:** The indole core is a common feature in many drugs and agrochemicals. This compound serves as a key building block for the synthesis of novel candidates in these fields.[3]
- **Fluorescent Probes:** The indole moiety is known for its fluorescent properties. Derivatives of this compound can be utilized in the development of fluorescent probes for biological imaging and sensing applications.
- **Materials Science:** The unique electronic and structural features of this indole derivative make it a candidate for incorporation into advanced materials, such as polymers and organic electronics.

Conclusion

2,3-Dimethyl-1H-indole-7-carbaldehyde is a versatile and valuable chemical entity with significant potential in organic synthesis, medicinal chemistry, and materials science. Its straightforward synthesis via the Vilsmeier-Haack reaction, coupled with the reactivity of its aldehyde functional group, provides a powerful platform for the creation of diverse and complex molecular structures. This technical guide has provided a comprehensive overview of its properties, synthesis, characterization, and applications, and it is hoped that this information will facilitate further research and innovation in the many fields where this compound can make a significant impact.

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